

handling and safety precautions for ethyl (3R)-4-cyano-3-hydroxybutanoate

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Compound of Interest

Compound Name: ethyl (3R)-4-cyano-3-hydroxybutanoate

Cat. No.: B043060

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Technical Support Center: Ethyl (3R)-4-cyano-3-hydroxybutanoate

This guide provides essential safety and handling information for researchers, scientists, and drug development professionals working with **Ethyl (3R)-4-cyano-3-hydroxybutanoate** (CAS No: 143530-98-9).

Disclaimer: A comprehensive, publicly available Safety Data Sheet (SDS) for this specific compound is not readily available. The information provided below is synthesized from supplier data and general principles of laboratory safety for handling chemicals with similar functional groups (nitriles, esters, alcohols). Always perform a thorough risk assessment before starting any experiment.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **Ethyl (3R)-4-cyano-3-hydroxybutanoate**?

A1: Based on its chemical structure, the primary hazards are expected to be:

- **Toxicity:** The presence of a nitrile group (-CN) suggests potential toxicity if ingested, inhaled, or absorbed through the skin. Nitriles can release hydrogen cyanide, a highly toxic gas, under acidic conditions or upon combustion.

- Irritation: It may cause irritation to the skin, eyes, and respiratory tract.
- Reactivity: It may be incompatible with strong oxidizing agents and strong acids.

Q2: What personal protective equipment (PPE) should I wear when handling this compound?

A2: Always wear the following PPE:

- Gloves: Nitrile or neoprene gloves are recommended.
- Eye Protection: Chemical safety goggles or a face shield.
- Lab Coat: A standard laboratory coat.
- Respiratory Protection: Use in a well-ventilated area, preferably within a chemical fume hood. If there is a risk of generating dust or aerosols, a respirator may be necessary based on your risk assessment.

Q3: How should I properly store **Ethyl (3R)-4-cyano-3-hydroxybutanoate**?

A3: Store the compound in a tightly sealed container in a cool, dry, and well-ventilated area. Keep it away from incompatible materials such as strong acids and oxidizing agents.

Q4: What is the appropriate fire-fighting response for this chemical?

A4: Use a dry chemical, carbon dioxide, water spray, or alcohol-resistant foam to extinguish a fire. Be aware that combustion may produce toxic fumes, including nitrogen oxides and hydrogen cyanide. Firefighters should wear self-contained breathing apparatus (SCBA).

Troubleshooting Guide

Problem / Scenario	Probable Cause	Solution
Accidental Skin Contact	Direct exposure to the chemical.	<ol style="list-style-type: none">1. Immediately flush the affected skin with plenty of water for at least 15 minutes.2. Remove contaminated clothing.3. Seek medical attention if irritation persists.
Accidental Eye Contact	Splash or aerosol exposure.	<ol style="list-style-type: none">1. Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.2. Remove contact lenses if present and easy to do.3. Seek immediate medical attention.
Inhalation of Vapors/Dust	Inadequate ventilation or handling outside a fume hood.	<ol style="list-style-type: none">1. Move the affected person to fresh air.2. If breathing is difficult, provide oxygen.3. Seek immediate medical attention.
Small Spill (<50 mL)	Accidental mishandling during transfer or reaction setup.	<ol style="list-style-type: none">1. Alert others in the area.2. Wearing appropriate PPE, absorb the spill with an inert material (e.g., vermiculite, sand).3. Collect the absorbed material into a sealed container for proper disposal.4. Clean the spill area with a suitable solvent and then with soap and water.
Large Spill (>50 mL)	Major container failure or mishandling.	<ol style="list-style-type: none">1. Evacuate the immediate area.2. Alert your institution's emergency response team.3. Do not attempt to clean it up

without specialized training
and equipment.

Physicochemical and Safety Data

The following table summarizes available data for **Ethyl (3R)-4-cyano-3-hydroxybutanoate**.

Property	Value	Source
Molecular Formula	C ₆ H ₉ NO ₃	Chemical Supplier Data
Molecular Weight	143.14 g/mol	Chemical Supplier Data
Appearance	Colorless to light yellow oil or liquid	Chemical Supplier Data
Boiling Point	~135-140 °C at 0.5 mmHg	Chemical Supplier Data
GHS Pictograms	Acute Toxicity, Oral (Category 4) Skin Irritation (Category 2) Eye Irritation (Category 2A)	Inferred from supplier information
Hazard Statements	H302: Harmful if swallowed. H315: Causes skin irritation. H319: Causes serious eye irritation.	Inferred from supplier information
Precautionary Statements	P264, P270, P280, P301+P312, P302+P352, P305+P351+P338, P332+P313, P337+P313, P501	Inferred from supplier information

Experimental Protocols

Protocol 1: Weighing and Dispensing Ethyl (3R)-4-cyano-3-hydroxybutanoate

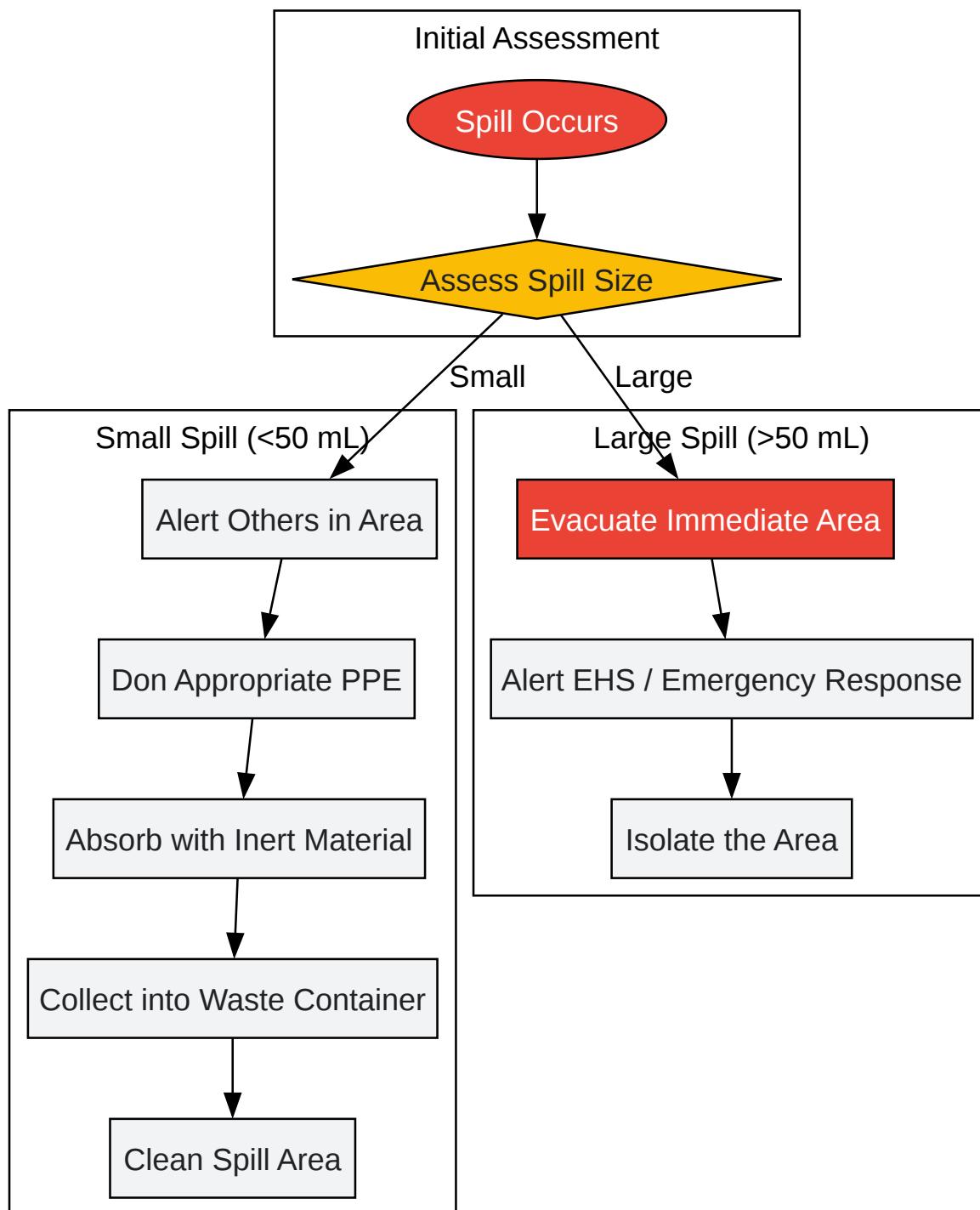
- Preparation: Ensure the chemical fume hood is operational. Gather all necessary materials: the chemical container, a secondary container, spatula, and weighing paper/boat.

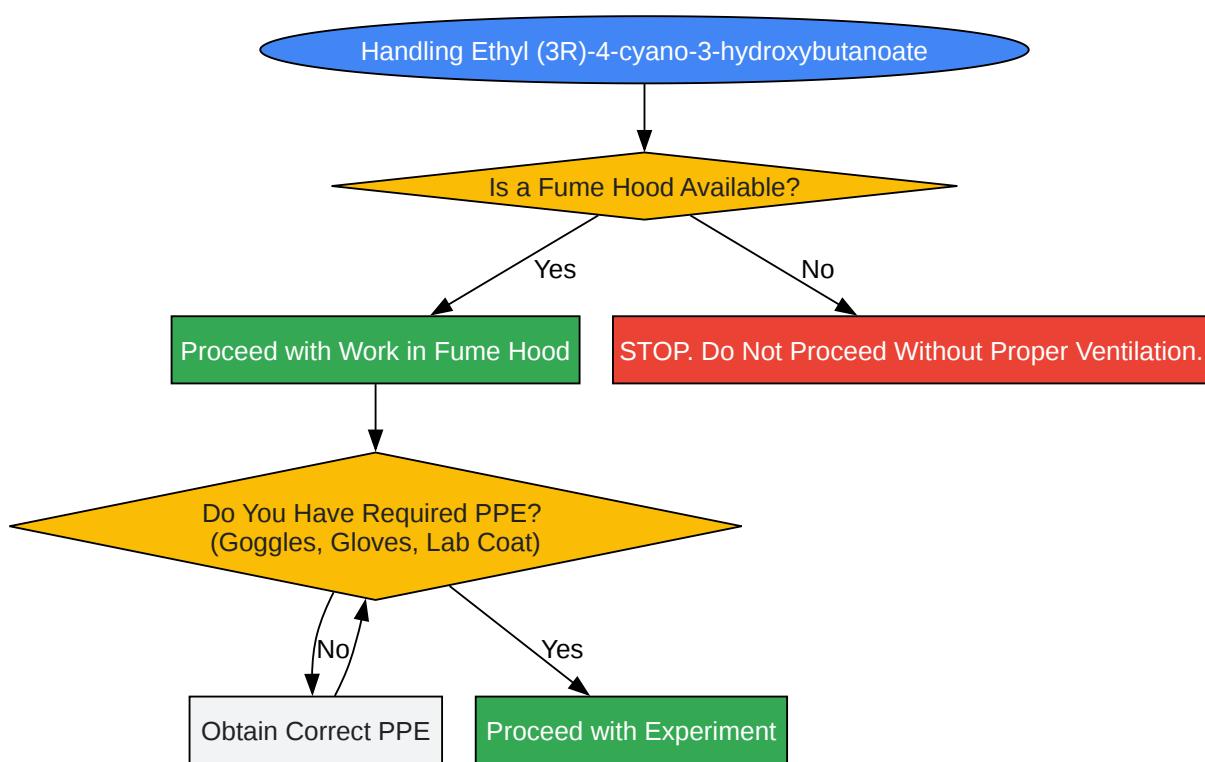
- Personal Protective Equipment (PPE): Don appropriate PPE, including a lab coat, safety goggles, and nitrile gloves.
- Procedure: a. Perform all operations inside the chemical fume hood. b. Place the weighing boat on the analytical balance and tare it. c. Carefully open the container of **Ethyl (3R)-4-cyano-3-hydroxybutanoate**. d. Using a clean pipette or spatula, transfer the desired amount of the liquid to the weighing boat. e. Securely close the primary container. f. Record the weight and proceed with your experiment.
- Cleanup: Clean the spatula and any contaminated surfaces. Dispose of the weighing boat and any contaminated materials in the designated chemical waste container.

Protocol 2: Waste Disposal

- Segregation: Do not mix waste containing **Ethyl (3R)-4-cyano-3-hydroxybutanoate** with other waste streams unless permitted by your institution's EHS guidelines.
- Containerization: Collect all waste (unused chemical, contaminated materials) in a clearly labeled, sealed, and appropriate waste container. The label should include the chemical name and associated hazards.
- Storage: Store the waste container in a designated satellite accumulation area.
- Disposal: Arrange for pickup and disposal through your institution's Environmental Health and Safety (EHS) department. Do not pour this chemical down the drain.

Visual Workflow Guides



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- To cite this document: BenchChem. [handling and safety precautions for ethyl (3R)-4-cyano-3-hydroxybutanoate]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b043060#handling-and-safety-precautions-for-ethyl-3r-4-cyano-3-hydroxybutanoate>

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